

# 4-(4-Ethylcyclohexyl)cyclohexanone chemical properties

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## Compound of Interest

Compound Name: 4-(4-Ethylcyclohexyl)cyclohexanone

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An In-depth Technical Guide to **4-(4-Ethylcyclohexyl)cyclohexanone**: Properties, Synthesis, and Applications

## Introduction

**4-(4-Ethylcyclohexyl)cyclohexanone** is a significant organic intermediate, primarily recognized for its role as a foundational building block in the synthesis of advanced liquid crystal materials.<sup>[1][2]</sup> Its molecular architecture, featuring a rigid bicyclohexyl core combined with a polar ketone functional group, imparts the specific physicochemical properties essential for creating the mesomorphic phases utilized in liquid crystal displays (LCDs), optical films, and sensors.<sup>[1][2]</sup> This guide provides a comprehensive technical overview of its chemical and physical properties, synthetic pathways, characteristic reactivity, and core applications, offering field-proven insights for researchers and professionals in materials science and drug development.

## Chemical Identity and Physical Properties

The fundamental identity and physical characteristics of **4-(4-Ethylcyclohexyl)cyclohexanone** are crucial for its application and handling. The molecule consists of two cyclohexane rings linked together, with one ring bearing an ethyl group and the other a ketone functionality. This structure provides a unique combination of rigidity and polarity.<sup>[1]</sup>

## Table 1: Core Chemical and Physical Data

Property	Value	Source
IUPAC Name	4-(4-ethylcyclohexyl)cyclohexan-1-one	[3]
Synonyms	[4'-Ethyl-1,1'-bicyclohexyl]-4-one, 4'-Ethylbi(cyclohexan)-4-one	[3]
CAS Number	150763-13-6	[1]
Molecular Formula	C <sub>14</sub> H <sub>24</sub> O	[1][3]
Molecular Weight	208.34 g/mol	[4]
Appearance	White crystalline solid	[3]
Density (Predicted)	0.944 g/cm <sup>3</sup>	[4]
Boiling Point (Predicted)	299.4 ± 8.0 °C	[4]
Flash Point (Predicted)	127.273 °C	[4]

## Synthesis and Reactivity

The synthesis of **4-(4-Ethylcyclohexyl)cyclohexanone** and its derivatives typically involves the oxidation of the corresponding secondary alcohol, 4-(4-ethylcyclohexyl)cyclohexanol. This precursor is often generated through the catalytic hydrogenation of a substituted phenol.

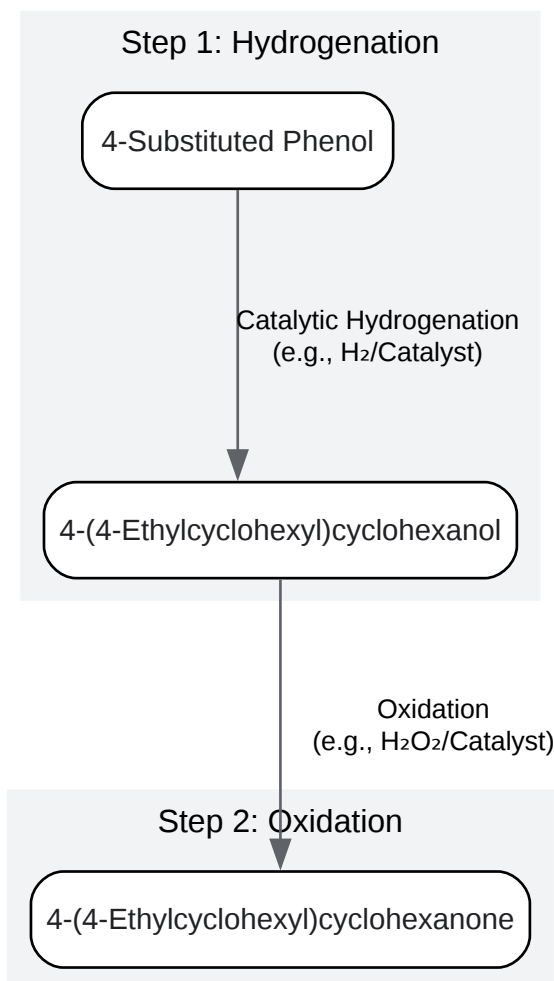
## General Synthetic Pathway

A prevalent industrial method involves a two-step process:

- **Catalytic Hydrogenation:** The process starts with a 4-substituted phenol, which undergoes catalytic hydrogenation to produce the corresponding 4-substituted cyclohexanol.
- **Oxidation:** The resulting cyclohexanol derivative is then oxidized to the target cyclohexanone. Modern, environmentally conscious methods favor clean oxidants like hydrogen peroxide or oxygen-containing gases, which yield water as the primary byproduct, minimizing waste and simplifying post-reaction work-up.[5][6] A patented method highlights

the use of a catalyst system like sodium tungstate dihydrate and phosphotungstic acid with hydrogen peroxide for high-yield, green synthesis.[5]

The diagram below illustrates this common synthetic workflow.



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Caption: General two-step synthesis of **4-(4-Ethylcyclohexyl)cyclohexanone**.

## Core Reactivity

The chemical utility of **4-(4-Ethylcyclohexyl)cyclohexanone** is dominated by the reactivity of its ketone group. This functionality allows it to serve as a versatile intermediate for creating a diverse range of liquid crystal monomers.[1] Key reactions include:

- Reduction: The carbonyl group can be reduced back to a secondary alcohol, which can be used in esterification reactions.
- Condensation: It can undergo condensation reactions with compounds containing primary amine groups (diamines) to form imines, which can be incorporated into polymer backbones.  
[\[1\]](#)
- Esterification (via reduction): Following reduction to the alcohol, it can be reacted with diacids or other bifunctional molecules to synthesize liquid crystal polymers. These polymers exhibit high mechanical strength and thermal stability, making them suitable for optical films.  
[\[1\]](#)

## Spectroscopic Characterization (Predicted)

While specific, published spectra for **4-(4-Ethylcyclohexyl)cyclohexanone** are not readily available, its characteristic spectral features can be reliably predicted based on its structure and data from analogous compounds like cyclohexanone and its substituted derivatives.[\[7\]](#)[\[8\]](#)

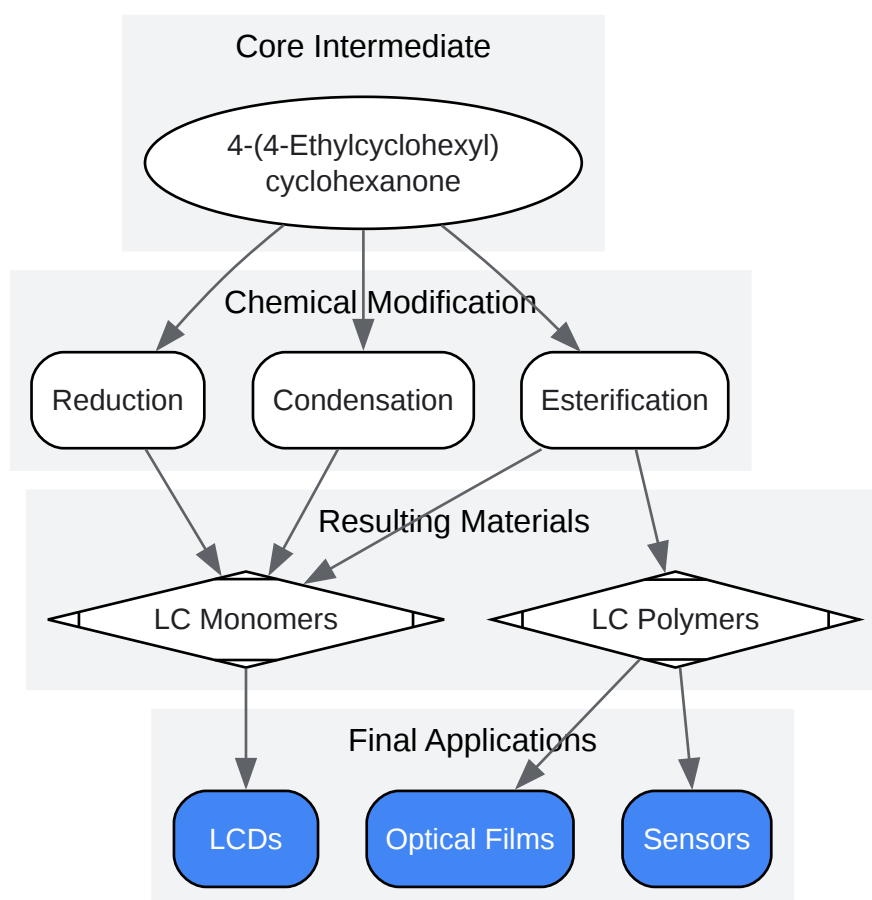
### Table 2: Predicted Spectroscopic Features

Technique	Predicted Features	Rationale
Infrared (IR) Spectroscopy	Strong, sharp C=O stretch at $\sim 1715\text{ cm}^{-1}$ . Multiple C-H stretching peaks at $\sim 2850\text{--}2950\text{ cm}^{-1}$ .	The ketone carbonyl is the most prominent feature in the IR spectrum of cyclohexanones.[8] The aliphatic C-H stretches are characteristic of the saturated rings.
$^{13}\text{C}$ NMR Spectroscopy	Carbonyl (C=O) signal at $\sim 210\text{ ppm}$ . Multiple aliphatic signals between $\sim 25\text{--}50\text{ ppm}$ .	The carbonyl carbon in a six-membered ring is highly deshielded and appears far downfield.[7] The remaining saturated carbons of the two rings will populate the aliphatic region.
$^1\text{H}$ NMR Spectroscopy	Complex multiplets in the aliphatic region ( $\sim 1.0\text{--}2.5\text{ ppm}$ ). A triplet and quartet characteristic of the ethyl group.	The numerous non-equivalent protons on the two cyclohexane rings will overlap, creating complex multiplets. The protons alpha to the carbonyl will be the most deshielded ( $\sim 2.2\text{--}2.5\text{ ppm}$ ).[7] The ethyl group will present a classic triplet for the $-\text{CH}_3$ and a quartet for the $-\text{CH}_2-$ .
Mass Spectrometry (MS)	Molecular ion ( $\text{M}^+$ ) peak at $m/z = 208$ . Characteristic fragmentation patterns involving cleavage of the ethyl group and alpha-cleavage next to the carbonyl.	The molecular ion peak corresponds to the molecular weight (208.34). Fragmentation will likely involve the loss of an ethyl radical ( $\text{M}-29$ ) and other patterns typical for cyclic ketones.

## Applications in Material Science

The primary application of **4-(4-Ethylcyclohexyl)cyclohexanone** is as a liquid crystal intermediate.<sup>[1][2]</sup> Its molecular structure is key to its function.

- **Rigid Core:** The bicyclohexyl system provides the necessary structural rigidity, a fundamental requirement for molecules to form ordered liquid crystalline phases (mesophases).
- **Polar Group:** The ketone group introduces a dipole moment, which is crucial for the material's response to an external electric field—the operating principle behind LCDs.<sup>[1]</sup>
- **Synthetic Versatility:** As an intermediate, it can be chemically modified to generate a wide array of liquid crystal monomers. These monomers are then formulated into mixtures to fine-tune properties like optical anisotropy, thermal stability, and response time for specific display technologies.<sup>[1][2]</sup>



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Caption: Role of **4-(4-Ethylcyclohexyl)cyclohexanone** as a versatile LC intermediate.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-(4-Ethylcyclohexyl)cyclohexanone** is not widely published, handling precautions can be established based on the known hazards of similar cyclic ketones like cyclohexanone and 4-ethylcyclohexanone.<sup>[9][10][11]</sup>

## Protocol: Standard Laboratory Handling

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.<sup>[10]</sup>
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.<sup>[10][12]</sup>
- **Ignition Sources:** Although it has a high predicted flash point, it should be treated as a combustible material. Keep away from open flames, sparks, and hot surfaces.<sup>[10][11]</sup> Use non-sparking tools and take measures to prevent electrostatic discharge.<sup>[11][12]</sup>
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.<sup>[10][11]</sup>
- **Spill & Disposal:** In case of a spill, contain the material using an inert absorbent. Dispose of the compound and any contaminated materials as chemical waste in accordance with local, state, and federal regulations.<sup>[10][12]</sup>

## Conclusion

**4-(4-Ethylcyclohexyl)cyclohexanone** stands as a pivotal intermediate in the field of materials science, particularly for the liquid crystal industry. Its well-defined structure, comprising a rigid aliphatic core and a reactive polar ketone, provides the essential properties required for high-performance optical materials. A thorough understanding of its synthesis, reactivity, and predicted spectroscopic signature is fundamental for its effective use in the development of next-generation displays and photonic devices. Adherence to appropriate safety protocols,

derived from analogous chemical structures, ensures its safe and effective application in research and industrial settings.

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